

Application Notes and Protocols for 11-Hydroxyhumantenine Analytical Standards

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Compound of Interest

Compound Name: 11-Hydroxyhumantenine

Cat. No.: B12399316

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Introduction

11-Hydroxyhumantenine is a monoterpenoid indole alkaloid isolated from plants of the Gelsemium genus, notably Gelsemium elegans. As a member of the humantenine-type alkaloids, it is of significant interest in phytochemical research, pharmacology, and toxicology due to its potential biological activities. Accurate and precise analytical methods are crucial for the quantification of **11-Hydroxyhumantenine** in various matrices, including plant extracts, biological samples, and pharmaceutical formulations. These application notes provide detailed information on analytical standards, reference materials, and validated analytical protocols for the qualitative and quantitative analysis of **11-Hydroxyhumantenine**.

Analytical Standards and Reference Materials

The availability of high-purity analytical standards is fundamental for accurate quantification. Several suppliers offer **11-Hydroxyhumantenine** as a reference material. It is crucial to obtain a Certificate of Analysis (CoA) from the supplier to confirm the purity and identity of the standard.

Table 1: Commercially Available **11-Hydroxyhumantenine** Analytical Standards

Supplier	Catalog Number	Purity Specification	Format	Storage Conditions
Beijing Weicai Biological Technology Co., Ltd.	E15073-5mg	HPLC $\geq$ 96.5%	5 mg	Room temperature, 2-8°C for better storage
TargetMol	TN6035	Not specified	Powder	-20°C for 3 years (powder); -80°C for 1 year (in solvent)
ChemFaces	CFN97998	Not specified	Powder	2-8°C, protect from light
BioCrick	BCN4863	High Purity	Powder	Information not available
Clementia Biotech	CFN97998	High Purity	5mg or 20mg	Information not available

Physicochemical Properties:

- CAS Number: 122590-04-9[1]
- Molecular Formula: $C_{21}H_{26}N_2O_4$ [1]
- Molecular Weight: 370.44 g/mol [1]
- Boiling Point: 536.6°C at 760 mmHg[1]

Solubility: While comprehensive experimental solubility data in common analytical solvents is limited, general solubility for humantenine-type alkaloids suggests solubility in methanol, ethanol, acetonitrile, DMSO, and chloroform. It is recommended to perform solubility tests for the specific batch of the analytical standard. A predicted water solubility (logSw) value has been reported in silico.

Experimental Protocols

This section details validated analytical methods for the quantification of **11-Hydroxyhumantenine**. A highly sensitive UPLC-MS/MS method is presented, along with a proposed HPLC-UV method adaptable from existing literature on related Gelsemium alkaloids.

Protocol 1: Quantitative Analysis by UPLC-MS/MS

This protocol is adapted from a validated method for the simultaneous determination of 11 Gelsemium alkaloids in rat plasma and is suitable for high-sensitivity analysis in biological matrices.

Table 2: UPLC-MS/MS Method Parameters

Parameter	Specification
Chromatographic System	Waters ACQUITY UPLC System
Column	Waters ACQUITY UPLC BEH C18 (2.1 mm × 50 mm, 1.7 μm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Methanol with 0.1% Formic Acid
Gradient Elution	Detailed gradient program required from specific literature
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	2 μL
Mass Spectrometer	Waters Xevo TQ-S Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.0 kV
Source Temperature	150°C
Desolvation Temperature	500°C
Desolvation Gas Flow	1000 L/hr
Cone Gas Flow	150 L/hr
MRM Transition (m/z)	Precursor Ion: 371.2, Product Ion: 144.1
Cone Voltage (V)	32
Collision Energy (eV)	28

2.1.1. Standard Solution Preparation

- Primary Stock Solution (e.g., 1 mg/mL): Accurately weigh approximately 1.0 mg of the **11-Hydroxyhumantenine** analytical standard and dissolve it in 1.0 mL of methanol in a

calibrated volumetric flask.

- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with methanol to achieve the desired concentrations for the calibration curve.
- Storage: Store stock and working solutions at 2-8°C and protect from light.

2.1.2. Sample Preparation (from Plasma)

- Aliquoting: To 100 µL of plasma sample in a microcentrifuge tube, add the internal standard solution.
- Protein Precipitation: Add 300 µL of acetonitrile to the plasma sample.
- Vortexing: Vortex the mixture for 1 minute.
- Centrifugation: Centrifuge the sample at 13,000 rpm for 10 minutes.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 100 µL of the initial mobile phase.
- Filtration: Filter the reconstituted sample through a 0.22 µm syringe filter before injection into the UPLC-MS/MS system.

2.1.3. Method Validation Summary

The referenced method was validated according to regulatory guidelines, and the following performance characteristics were reported for a panel of Gelsemium alkaloids, which would be applicable to **11-Hydroxyhumantenine**.

Table 3: UPLC-MS/MS Method Validation Parameters

Parameter	Typical Acceptance Criteria
Linearity (R^2)	> 0.99
Lower Limit of Quantification (LLOQ)	Signal-to-noise ratio ≥ 10
Accuracy (% Bias)	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)
Precision (% RSD)	$\leq 15\%$ ($\leq 20\%$ at LLOQ)
Extraction Recovery	Consistent and reproducible
Matrix Effect	Within acceptable limits (typically 85-115%)
Stability (Freeze-thaw, short-term, long-term)	Within $\pm 15\%$ of nominal concentration

Protocol 2: Proposed HPLC-UV Method

This proposed protocol is based on established methods for the HPLC-UV analysis of other major Gelsemium alkaloids, such as koumine and gelsemine, and can be adapted and validated for **11-Hydroxyhumantenine**.[\[2\]](#)[\[3\]](#)

Table 4: Proposed HPLC-UV Method Parameters

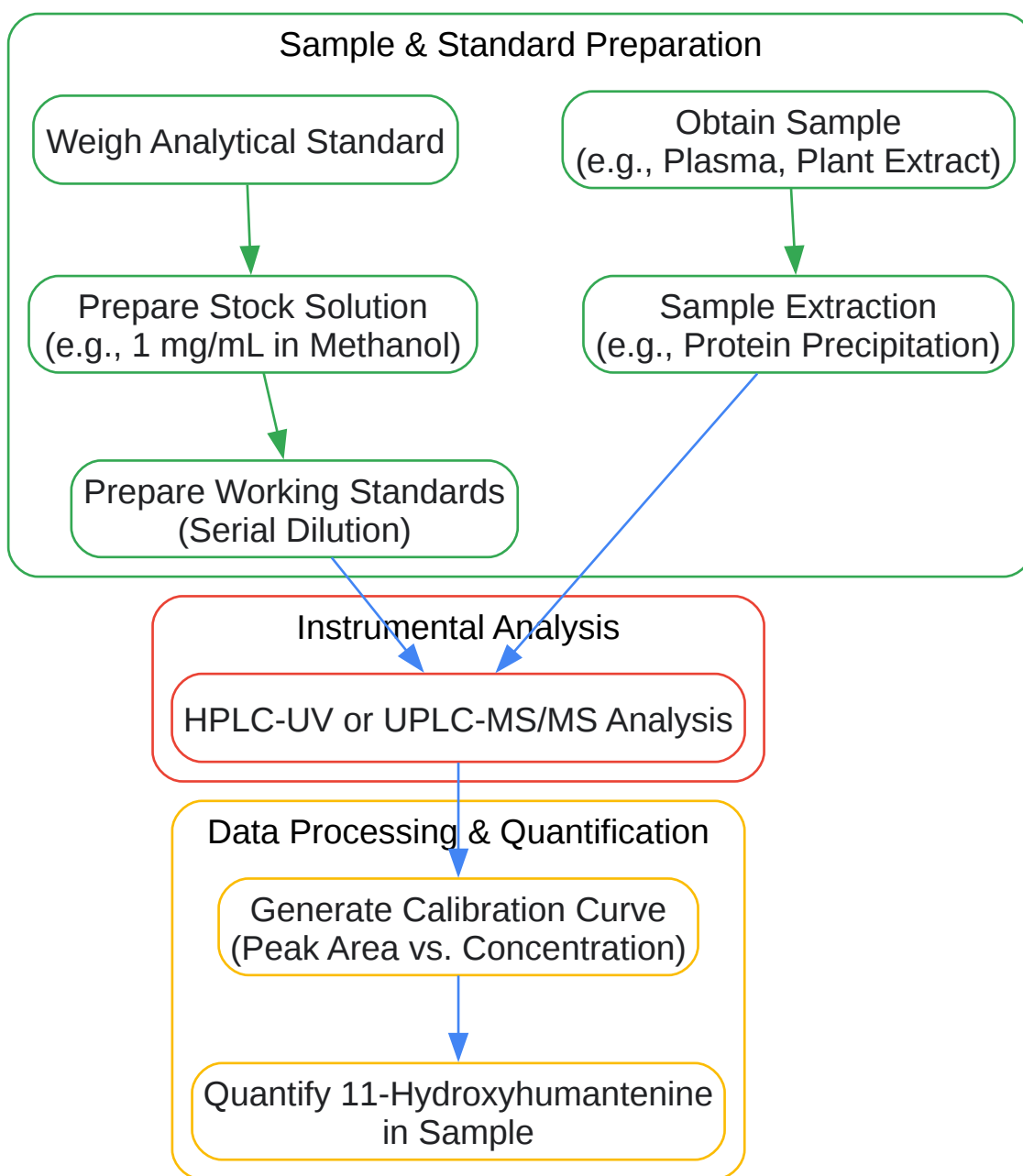
Parameter	Proposed Specification
Chromatographic System	Agilent 1260 Infinity II or equivalent
Column	C18 column (e.g., 4.6 mm × 250 mm, 5 µm)
Mobile Phase	Acetonitrile and water with a modifier (e.g., 0.1% phosphoric acid or a buffer like ammonium acetate)
Elution Mode	Isocratic or Gradient (to be optimized)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10-20 µL
UV Detection Wavelength	254 nm (or determined by UV scan of the standard)

2.2.1. Method Development and Validation

- **Wavelength Selection:** Dissolve the **11-Hydroxyhumantenine** standard in methanol and perform a UV-Vis scan to determine the wavelength of maximum absorbance (λ_{max}).
- **Mobile Phase Optimization:** Adjust the ratio of acetonitrile to the aqueous phase to achieve a good peak shape and a reasonable retention time (typically between 5 and 15 minutes). The use of an acid or buffer can improve peak symmetry.
- **Method Validation:** Validate the developed method according to ICH guidelines (Q2(R1)) for parameters including specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), limit of quantitation (LOQ), and robustness.

Visualizations

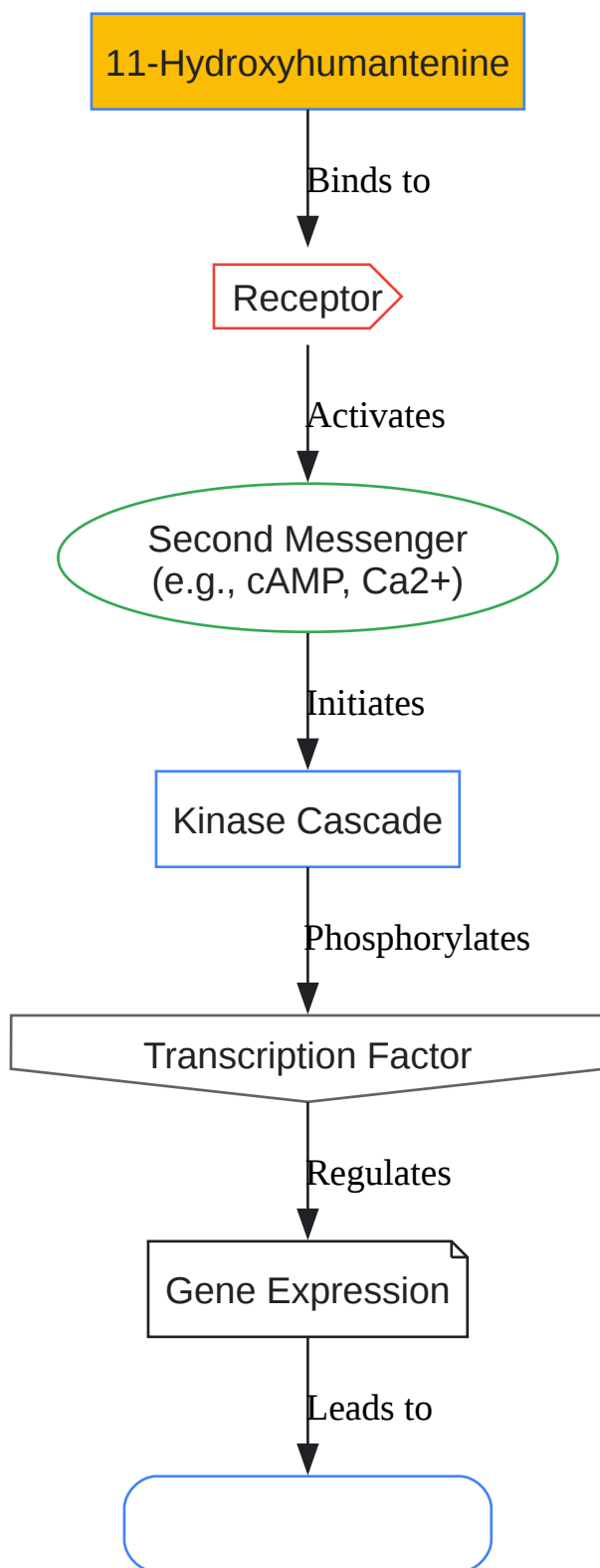
Diagram 1: General Workflow for Quantitative Analysis of **11-Hydroxyhumantenine**



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Caption: Workflow for **11-Hydroxyhumantenine** Analysis.

Diagram 2: Signaling Pathway Logical Relationship (Illustrative) This diagram illustrates a hypothetical signaling pathway that could be investigated in relation to the pharmacological effects of **11-Hydroxyhumantenine**, based on the known activities of related alkaloids.



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Caption: Hypothetical Signaling Pathway.

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References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Simultaneous Determination of Koumine and Gelsemine in Human Plasma Using HPLC-UV Assay and Its Clinical Application | Bentham Science \[eurekaselect.com\]](#)
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